

In-Depth Technical Guide: 4-(4-Iodophenyl)-1-butanol (CAS: 688798-44-9)

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Compound of Interest

Compound Name: 4-(4-Iodophenyl)-1-butanol

Cat. No.: B15333273

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(4-Iodophenyl)-1-butanol**, a halogenated aromatic alcohol with potential applications in organic synthesis and drug discovery. Due to the limited availability of direct research on this specific compound, this guide also includes inferred data from closely related analogs and precursors to provide a broader context for its potential properties and applications.

Chemical and Physical Properties

4-(4-Iodophenyl)-1-butanol is a primary alcohol containing an iodophenyl group. The presence of the iodine atom and the hydroxyl group makes it a versatile intermediate for further chemical modifications.^[1] While extensive experimental data is not readily available in the public domain, its fundamental properties can be summarized.

Table 1: Chemical and Physical Properties of **4-(4-Iodophenyl)-1-butanol**

Property	Value	Source/Notes
CAS Number	688798-44-9	[1]
Molecular Formula	C ₁₀ H ₁₃ IO	[1]
Molecular Weight	276.11 g/mol	[1]
Appearance	Not specified (likely a solid or oil)	Inferred from analogs
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and methanol.	Inferred from structural similarity to other phenylbutanols

Synthesis and Experimental Protocols

The primary route for the synthesis of **4-(4-iodophenyl)-1-butanol** appears to be the reduction of the corresponding carboxylic acid, 4-(4-iodophenyl)butanoic acid.

Synthesis from 4-(4-iodophenyl)butanoic acid

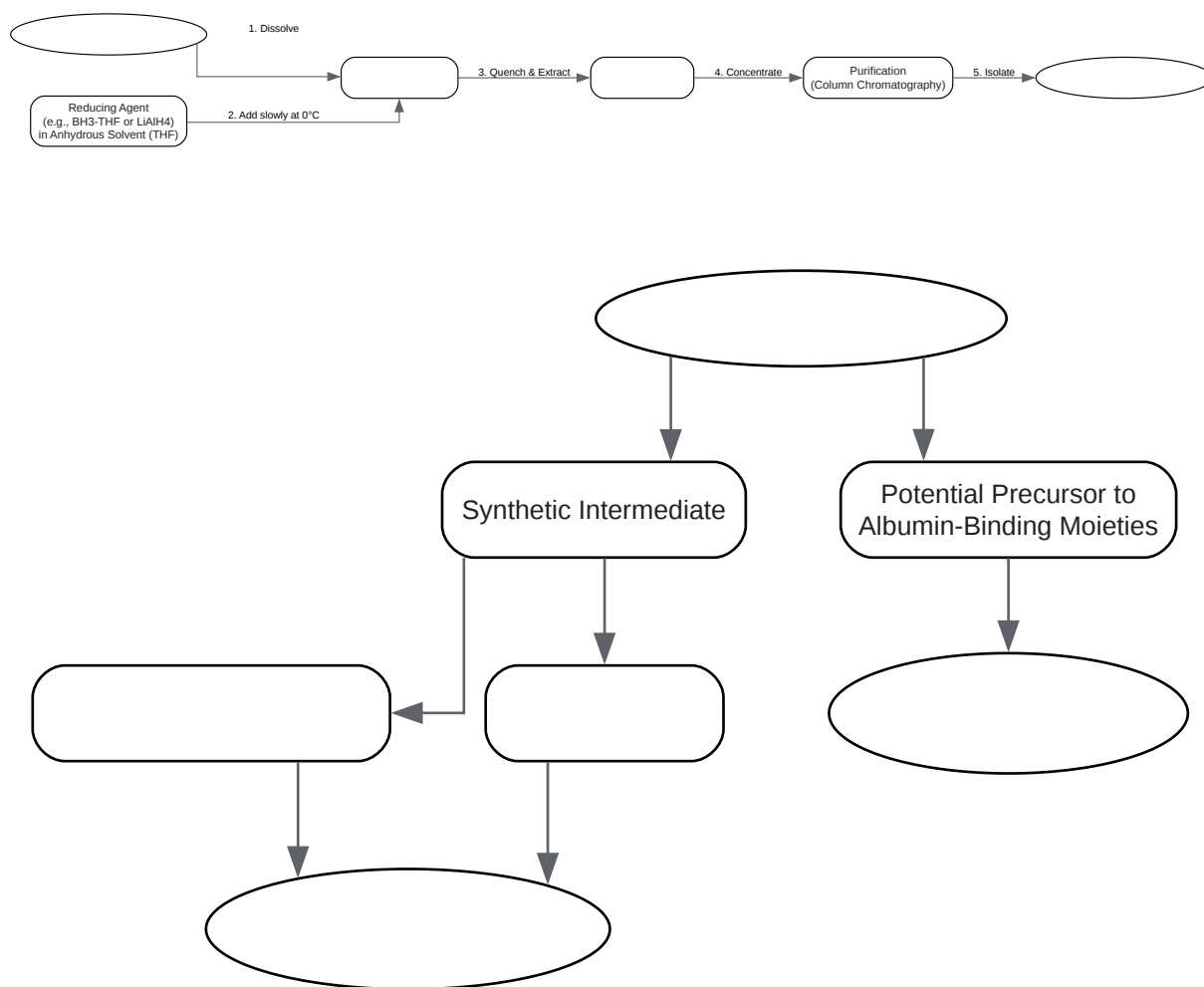
A plausible and documented synthetic pathway involves the reduction of 4-(4-iodophenyl)butanoic acid. This transformation can be achieved using various reducing agents.

Experimental Protocol: Reduction of 4-(4-iodophenyl)butanoic acid

- Materials:
 - 4-(4-iodophenyl)butanoic acid
 - Reducing agent (e.g., Lithium aluminum hydride (LiAlH₄) or Borane-tetrahydrofuran complex (BH₃·THF))
 - Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Diethyl ether)

- Aqueous workup solution (e.g., saturated aqueous sodium sulfate, dilute hydrochloric acid)
- Drying agent (e.g., anhydrous sodium sulfate or magnesium sulfate)
- Organic solvent for extraction (e.g., Ethyl acetate or Dichloromethane)
- Procedure (General):
 - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-(4-iodophenyl)butanoic acid in the chosen anhydrous solvent.
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add the reducing agent (e.g., a solution of $\text{BH}_3 \cdot \text{THF}$ in THF or a suspension of LiAlH_4 in THF) to the stirred solution of the carboxylic acid. The addition should be done portion-wise or via a dropping funnel to control the reaction, which can be exothermic.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a specified time (typically several hours to overnight) until the reaction is complete, as monitored by thin-layer chromatography (TLC).
 - Upon completion, carefully quench the reaction by the slow, dropwise addition of an appropriate quenching agent at 0 °C. For LiAlH_4 , a typical procedure is the sequential addition of water, followed by 15% aqueous sodium hydroxide, and then more water (Fieser workup). For $\text{BH}_3 \cdot \text{THF}$, quenching is often done with methanol or water.
 - Filter the resulting mixture to remove any inorganic salts.
 - Extract the filtrate with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over an anhydrous drying agent, filter, and concentrate under reduced pressure to yield the crude **4-(4-iodophenyl)-1-butanol**.
 - Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure alcohol.

Workflow Diagram for the Synthesis of 4-(4-Iodophenyl)-1-butanol

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References

- 1. researchgate.net [researchgate.net]

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